

# Dess-Martin Periodinane: A Comprehensive Technical Guide for Synthetic Chemists

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Compound of Interest		
Compound Name:	Dess-Martin periodinane	
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CAS Number: 87413-09-0[1]

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Dess-Martin periodinane** (DMP), a hypervalent iodine reagent renowned for its mild and selective oxidation of alcohols to aldehydes and ketones.[1][2][3][4] This document details its chemical properties, synthesis, reaction mechanism, and applications in modern organic synthesis, with a particular focus on its utility in the development of complex molecules and pharmaceuticals.

### Introduction

Dess-Martin periodinane (1,1,1-triacetoxy-1,1-dihydro-1,2-benziodoxol-3(1H)-one) is a widely used oxidizing agent in organic chemistry.[1][4] Developed by Daniel Dess and James Martin in 1983, DMP offers significant advantages over other oxidation methods, including chromium-based and DMSO-based reagents.[1][2] Its key benefits include mild reaction conditions (room temperature, neutral pH), short reaction times, high yields, simplified workup procedures, and excellent chemoselectivity, allowing for the oxidation of alcohols in the presence of sensitive functional groups.[1][2] These characteristics have established DMP as an invaluable tool in the synthesis of complex natural products and active pharmaceutical ingredients.[5]

## **Physicochemical Properties**

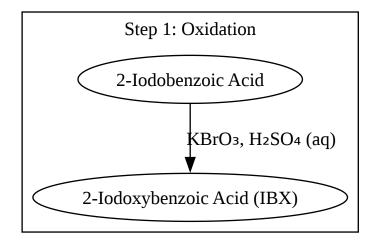


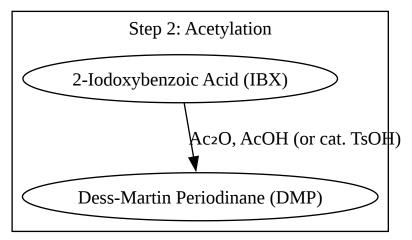
Property	Value
CAS Number	87413-09-0
Molecular Formula	C13H13IO8
Molecular Weight	424.14 g/mol
Appearance	White, crystalline powder
Melting Point	130-133 °C
Solubility	Soluble in many organic solvents, such as dichloromethane, chloroform, and acetonitrile.

# **Synthesis of Dess-Martin Periodinane**

The synthesis of **Dess-Martin periodinane** is a two-step process starting from 2-iodobenzoic acid. The first step involves the oxidation of 2-iodobenzoic acid to 2-iodoxybenzoic acid (IBX) using an oxidizing agent like potassium bromate in aqueous sulfuric acid. The subsequent step is the acetylation of IBX with acetic anhydride and acetic acid to yield DMP. An improved procedure utilizing a catalytic amount of tosylic acid has been shown to increase yield and reduce reaction time.







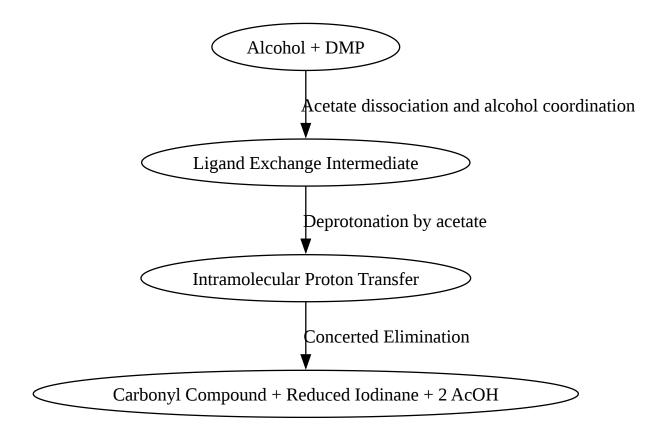
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Synthesis of **Dess-Martin Periodinane** (DMP)

### **Reaction Mechanism: Oxidation of Alcohols**

The oxidation of an alcohol with DMP proceeds through a ligand exchange reaction, where the alcohol displaces an acetate ligand on the iodine atom. This is followed by an intramolecular proton transfer, where a second acetate ligand acts as a base to abstract a proton from the alcohol's hydroxyl group. The final step is a concerted elimination that forms the carbonyl compound, the reduced iodine(III) species, and two molecules of acetic acid.





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Mechanism of DMP Oxidation

## **Quantitative Data on DMP Oxidations**

The following table summarizes representative examples of **Dess-Martin periodinane** oxidations, highlighting the substrate, product, and reaction conditions.



Substra te (Primar y/Secon dary Alcohol)	Product (Aldehy de/Keto ne)	DMP (Equival ents)	Solvent	Temper ature (°C)	Time (h)	Yield (%)	Referen ce
Benzyl alcohol	Benzalde hyde	1.1	CH <sub>2</sub> Cl <sub>2</sub>	25	0.5	>95	Organic Synthese s
Cyclohex anol	Cyclohex anone	1.1	CH <sub>2</sub> Cl <sub>2</sub>	25	1	98	J. Org. Chem. 1993, 58, 2899
Geraniol	Geranial	1.1	CH2Cl2	0	0.5	92	J. Am. Chem. Soc. 1994, 116, 7606
N-Boc- serine methyl ester	N-Boc- serinal methyl ester	1.2	CH <sub>2</sub> Cl <sub>2</sub>	25	2	90	Tetrahedr on Lett. 2000, 41, 1359
1- Octanol	1- Octanal	1.1	CH <sub>2</sub> Cl <sub>2</sub>	25	1.5	94	J. Org. Chem. 1994, 59, 7549
2- Octanol	2- Octanon e	1.1	CH <sub>2</sub> Cl <sub>2</sub>	25	1.5	96	J. Org. Chem. 1994, 59, 7549

# **Experimental Protocols**



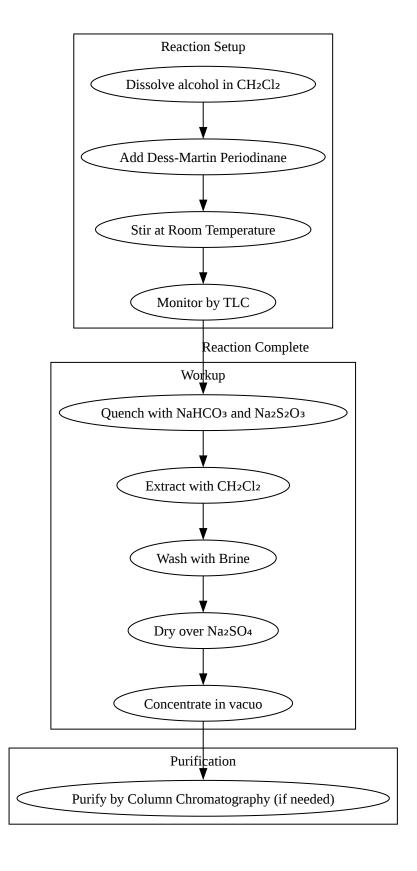
### **Synthesis of Dess-Martin Periodinane**

A detailed and reliable procedure for the synthesis of DMP has been published in Organic Syntheses.[6] The procedure involves the oxidation of 2-iodobenzoic acid with potassium bromate to form 2-iodoxybenzoic acid (IBX), followed by acetylation with acetic anhydride and acetic acid. An improved method using a catalytic amount of p-toluenesulfonic acid in place of acetic acid for the acetylation step can provide higher yields in a shorter reaction time.

# General Procedure for the Oxidation of a Primary Alcohol to an Aldehyde

To a stirred solution of the primary alcohol (1.0 mmol) in dichloromethane (10 mL) at room temperature is added **Dess-Martin periodinane** (1.1-1.5 mmol, 1.1-1.5 equiv.). The reaction mixture is stirred at room temperature and monitored by thin-layer chromatography (TLC). Upon completion, the reaction is quenched by the addition of a saturated aqueous solution of sodium bicarbonate and a 10% aqueous solution of sodium thiosulfate. The mixture is stirred vigorously until the layers become clear. The organic layer is separated, and the aqueous layer is extracted with dichloromethane. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to afford the crude aldehyde, which can be further purified by column chromatography if necessary.[7]





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Experimental Workflow for DMP Oxidation



# Applications in Drug Development and Natural Product Synthesis

The mild and chemoselective nature of **Dess-Martin periodinane** makes it an ideal reagent for the synthesis of complex and highly functionalized molecules.[1] It has been extensively used in the total synthesis of numerous natural products, where the preservation of delicate functional groups is paramount. In the pharmaceutical industry, DMP is employed in the synthesis of key intermediates and active pharmaceutical ingredients, where its reliability and high yields are critical. For instance, it has been used in the synthesis of epimerization-sensitive N-protected  $\alpha$ -amino aldehydes, which are important building blocks for peptidomimetics and other therapeutic agents.[1]

## **Safety Considerations**

While **Dess-Martin periodinane** is a highly effective reagent, it is important to handle it with care. DMP is known to be shock-sensitive and can be explosive, particularly on a larger scale or when heated.[7] It is recommended to use a safety shield and to avoid grinding or subjecting the solid reagent to mechanical shock. For large-scale reactions, alternative, less hazardous oxidizing agents may be preferable. It is also important to note that the reaction produces acetic acid as a byproduct, which may need to be neutralized during the workup if acid-sensitive functional groups are present in the product.[2]

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